

# 2-(Methylthio)pyrimidin-5-ol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-(Methylthio)pyrimidin-5-ol

Cat. No.: B1349094

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## An In-depth Technical Guide on 2-(Methylthio)pyrimidin-5-ol

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This document provides a concise technical summary of the molecular weight and formula for 2-(Methylthio)pyrimidin-5-ol.

## Physicochemical Data Summary

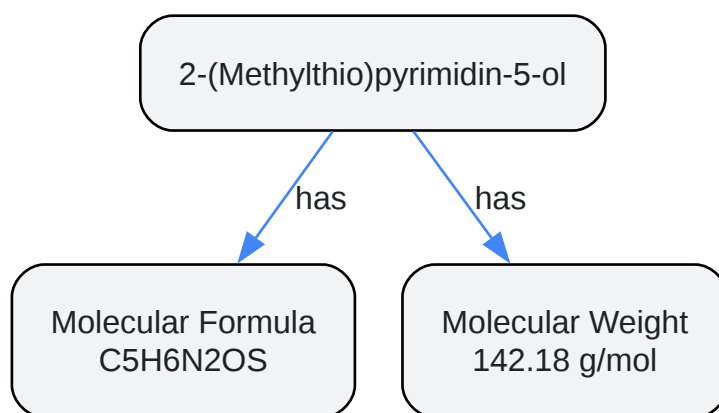
The essential molecular data for 2-(Methylthio)pyrimidin-5-ol is presented below. This information is critical for a variety of experimental and computational applications, including reaction stoichiometry, analytical characterization, and molecular modeling.

Property	Value
Molecular Formula	C5H6N2OS
Molecular Weight	142.18 g/mol

This data has been verified across multiple chemical data sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical name and its fundamental molecular properties.



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Fig. 1: Relationship between chemical identity and molecular properties.

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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)